

A Comprehensive Technical Review of 1-(Difluoromethyl)-3-methyl-1H-pyrazole

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Compound of Interest

Compound Name: 1-(difluoromethyl)-3-methyl-1H-pyrazole

Cat. No.: B1312021

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Introduction

1-(Difluoromethyl)-3-methyl-1H-pyrazole (CAS No. 956628-23-2) is a fluorinated heterocyclic compound belonging to the pyrazole family. The introduction of a difluoromethyl group at the N1 position of the pyrazole ring can significantly modulate the physicochemical and biological properties of the molecule, including its lipophilicity, metabolic stability, and binding affinity to biological targets. While its isomer, 3-(difluoromethyl)-1-methyl-1H-pyrazole-4-carboxylic acid, has been extensively studied as a key intermediate in the synthesis of succinate dehydrogenase inhibitor (SDHI) fungicides, **1-(difluoromethyl)-3-methyl-1H-pyrazole** itself is a less-explored chemical entity.^[1] This technical guide provides a comprehensive literature review of the available information on its synthesis, properties, and potential applications, with a focus on providing actionable data and methodologies for research and development.

Physicochemical Properties

Quantitative data for **1-(difluoromethyl)-3-methyl-1H-pyrazole** is limited. The following table summarizes the available computed data from chemical suppliers and predicted values based on its structure.

Property	Value	Source
CAS Number	956628-23-2	ChemScene[2]
Molecular Formula	C ₅ H ₆ F ₂ N ₂	ChemScene[2]
Molecular Weight	132.11 g/mol	ChemScene[2]
Topological Polar Surface Area (TPSA)	17.82 Å ²	ChemScene[2]
LogP (calculated)	1.58662	ChemScene[2]
Hydrogen Bond Acceptors	2	ChemScene[2]
Hydrogen Bond Donors	0	ChemScene[2]
Rotatable Bonds	1	ChemScene[2]

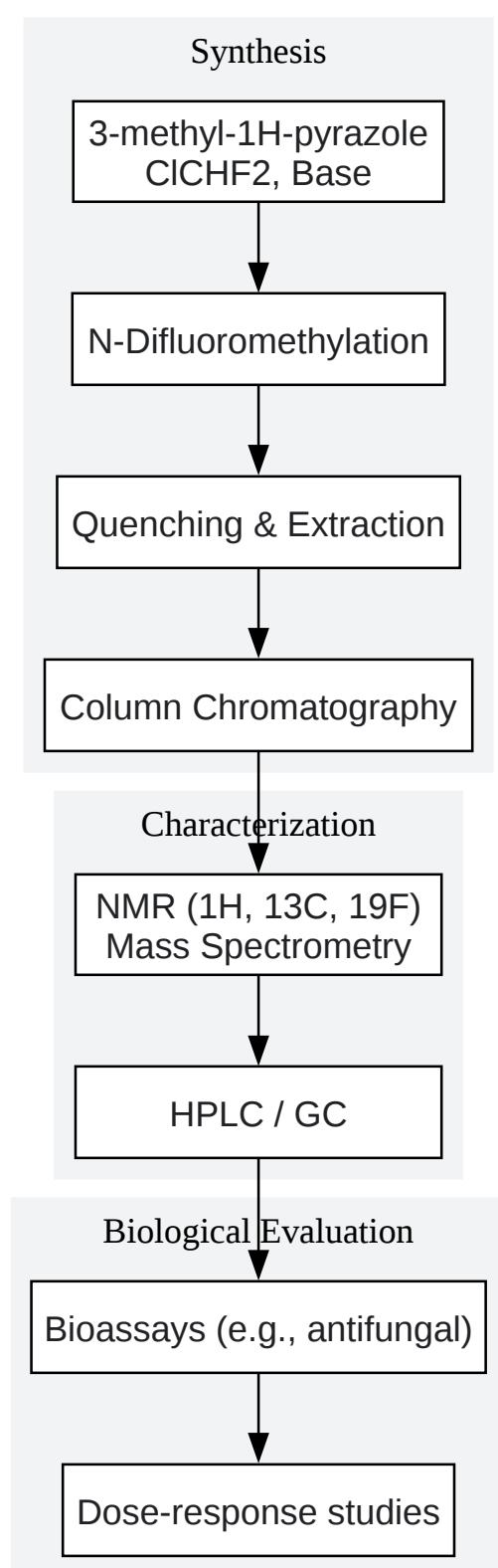
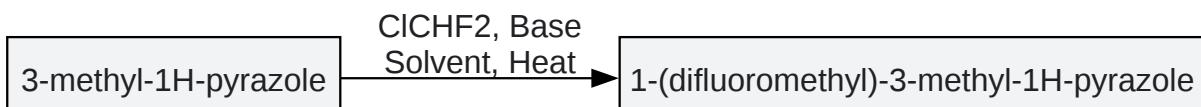
Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **1-(difluoromethyl)-3-methyl-1H-pyrazole** is not readily available in the published literature. However, a plausible synthetic route can be proposed based on the general methods for N-difluoromethylation of pyrazoles. One such method involves the direct difluoromethylation of 3-methyl-1H-pyrazole using a suitable difluoromethylating agent.[3]

Proposed Synthesis: N-Difluoromethylation of 3-methyl-1H-pyrazole

This proposed protocol is based on the methodology described for the difluoromethylation of N-heterocycles using 1-chloro-1,1-difluoromethane (HCFC-22).[3]

Reaction Scheme:



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References

- 1. 3-(Difluoromethyl)-1-methyl-1H-pyrazole-4-carboxylic acid - Wikipedia [en.wikipedia.org]
- 2. chemscene.com [chemscene.com]
- 3. Difluoromethylation of N-Pyrazole Using 1-Chloro-1, 1-Difluoromethane Under Mild Condition – IJSREM [ijsrem.com]
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